

(+/-)-Laureline CAS number and molecular formula

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Compound of Interest

Compound Name: (+/-)-Laureline

Cat. No.: B12763209

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An In-Depth Technical Guide to (+/-)-Laureline

This guide provides a comprehensive overview of the chemical and physical properties of the racemic compound **(+/-)-Laureline**, tailored for researchers, scientists, and professionals in drug development.

Core Chemical Identifiers

The racemic mixture of Laureline, denoted as **(+/-)-Laureline**, is a member of the aporphine alkaloid class. It is essential to distinguish this form from its specific stereoisomers.

Identifier	Value	Source
CAS Number	3749-97-1	[1] [2]
Molecular Formula	C ₁₉ H ₁₉ NO ₃	[1]
IUPAC Name	(±)-10-Methoxy-1,2-(methylenedioxy)aporphine	[1]
Synonyms	Laureline (+/-)-form	[1] [2]

Physicochemical Data

The following table summarizes key physicochemical properties of Laureline. Note that some data may be for a specific isomer if not explicitly stated for the racemic mixture.

Property	Value	Source
Molecular Weight	309.36 g/mol	[2] [3] [4]
Melting Point	115-116 °C (for rough needles from petroleum ether)	[2]
Percent Composition	C: 73.77%, H: 6.19%, N: 4.53%, O: 15.52%	[2]

Stereoisomers

It is crucial to differentiate **(+/-)-Laureline** from its constituent enantiomers and other related forms, as biological activity can vary significantly.

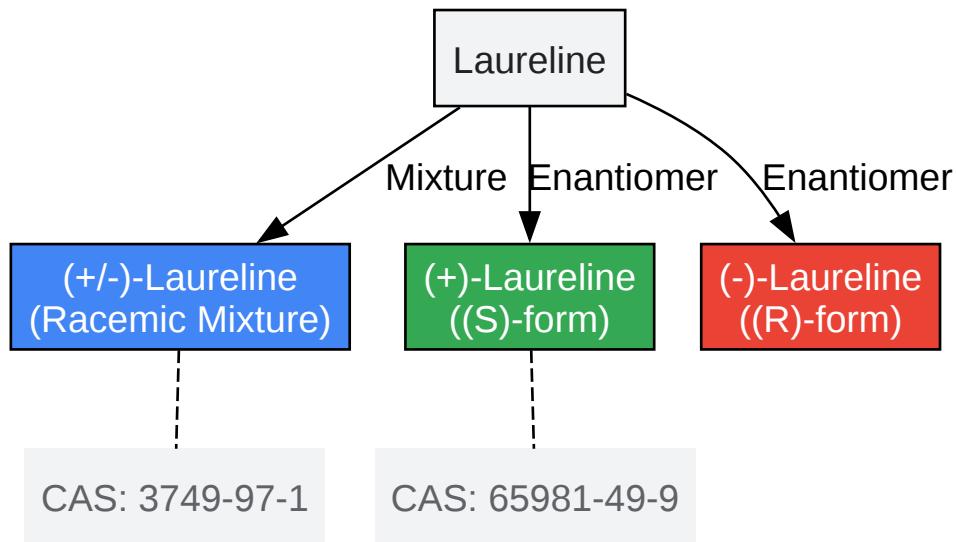
Isomeric Form	CAS Number	Key Properties	Source
(+)-Laureline ((S)-form)	65981-49-9	mp 114-115 °C	[2] [5]
Laureline ((7aR)-form)	81-38-9	mp 114 °C	[2] [4] [6]

Further Research and Context

While detailed experimental protocols and signaling pathways for **(+/-)-Laureline** specifically are not readily available in the initial search, the provided identifiers are foundational for further investigation into its synthesis, biological activity, and potential therapeutic applications. Researchers are encouraged to use these identifiers to explore scientific databases for more in-depth studies.

To facilitate further research, the logical relationship for identifying the correct form of Laureline is outlined below.

Laureline Isomer Identification



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Figure 1. Isomeric Forms of Laureline

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